

Initial Studies on the Bond Strength of Bondlite to Dentin: A Technical Guide

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Compound of Interest

Compound Name: *Bondlite*

Cat. No.: *B1166798*

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Introduction

This technical guide provides an in-depth analysis of the initial studies concerning the bond strength of **Bondlite**, a dental adhesive developed by Kerr. It is important to note that **Bondlite** is a second-generation, phosphate-based adhesive that was introduced in the 1980s. As a product from an early era of adhesive dentistry, its performance characteristics differ significantly from modern, multi-generational bonding agents. Due to its discontinuation, specific initial study data and technical data sheets for **Bondlite** are not readily available in contemporary literature. This guide, therefore, synthesizes information from historical reviews of dental adhesives to provide a comprehensive overview of what can be inferred about its early performance.

The development of dentin bonding agents revolutionized restorative dentistry by enabling the adhesion of composite resins to tooth structure. The first and second generations of these adhesives, including **Bondlite**, represented the initial steps in this evolution. While groundbreaking for their time, they exhibited significantly lower bond strengths compared to today's standards. First-generation adhesives typically demonstrated bond strengths in the range of 1-3 MPa.^[1] Second-generation adhesives, such as **Bondlite**, offered some improvement but were still considered to have deficient adhesion to dentin.^{[1][2]}

This guide will summarize the likely bond strength of **Bondlite** based on the performance of its contemporaries, detail a typical experimental protocol for shear bond strength testing of that

period, and provide visualizations to illustrate the experimental workflow and logical relationships in early adhesive testing.

Quantitative Data Presentation

As specific studies on **Bondlite** are not available, the following table summarizes the expected shear bond strength of **Bondlite** to dentin based on the typical performance of second-generation dental adhesives from the 1980s.

Adhesive System	Generation	Chemical Base	Substrate	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)	Notes
Bondlite (Kerr)	Second	Phosphate-based	Dentin	2 - 8	Not Available	Estimated range based on historical context of second-generation adhesives.
Representative Third-Generation Adhesive (for comparison)	Third	Phosphate-based	Dentin	10 - 15	Not Available	Showed improved but still not optimal bond strength.
Representative Fourth-Generation Adhesive (for comparison)	Fourth	Total-Etch	Dentin	18 - 25	Not Available	Considered a significant leap in bond strength.

Note: The values for **Bondlite** are estimations derived from historical reviews of early dental adhesives. Specific experimental data from initial studies on **Bondlite** is not publicly available.

Experimental Protocols

Detailed methodologies for the initial studies on **Bondlite** are not accessible. However, the following represents a typical and detailed experimental protocol for determining the shear bond strength of a second-generation dental adhesive to dentin during the 1980s.

Objective: To determine the in-vitro shear bond strength of a second-generation dental adhesive to human dentin.

Materials:

- Extracted, non-carious human molar teeth
- Low-speed diamond saw with water coolant
- 600-grit silicon carbide paper
- Dental adhesive system (e.g., **Bondlite**)
- Composite resin restorative material
- Mounting medium (e.g., acrylic resin)
- Universal testing machine (e.g., Instron)
- Shear testing jig

Methodology:

- **Specimen Preparation:**
 1. Extracted human molars were cleaned of any soft tissue and stored in a solution of 0.5% chloramine-T at 4°C.
 2. The occlusal enamel was removed using a low-speed diamond saw under constant water cooling to expose a flat dentin surface.
 3. The exposed dentin surface was polished with 600-grit silicon carbide paper for 60 seconds to create a standardized smear layer.

4. The teeth were then mounted in acrylic resin, leaving the prepared dentin surface exposed.

- Bonding Procedure:
 1. The prepared dentin surface was rinsed with water and gently air-dried, without desiccating the surface.
 2. The **Bondlite** adhesive was applied to the dentin surface according to the manufacturer's instructions, which typically involved the application of a phosphate-based primer or the adhesive itself.
 3. A cylindrical composite resin button (e.g., 3mm in diameter and 3mm in height) was placed onto the adhesive-coated dentin surface using a mold.
 4. The composite resin was then light-cured or allowed to chemically cure as per the manufacturer's directions.

- Storage:
 1. The bonded specimens were stored in distilled water at 37°C for 24 hours to simulate oral conditions.

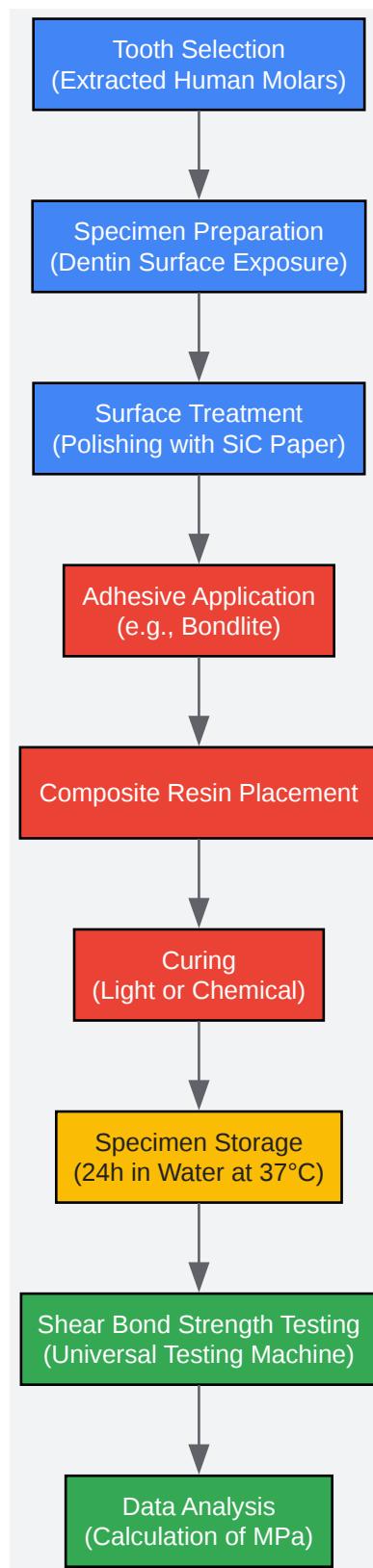
- Shear Bond Strength Testing:
 1. The mounted specimen was secured in a testing jig attached to a universal testing machine.
 2. A shear force was applied to the base of the composite resin button at a crosshead speed of 0.5 mm/minute until fracture occurred.
 3. The force at which the bond failed was recorded in Newtons (N).

- Data Analysis:
 1. The shear bond strength (SBS) was calculated in megapascals (MPa) using the formula:
$$\text{SBS (MPa)} = \text{Force (N)} / \text{Area (mm}^2\text{)}$$
, where the area is the cross-sectional area of the composite button.

2. The mean and standard deviation of the shear bond strength values were calculated for a group of specimens (typically $n=10-20$).

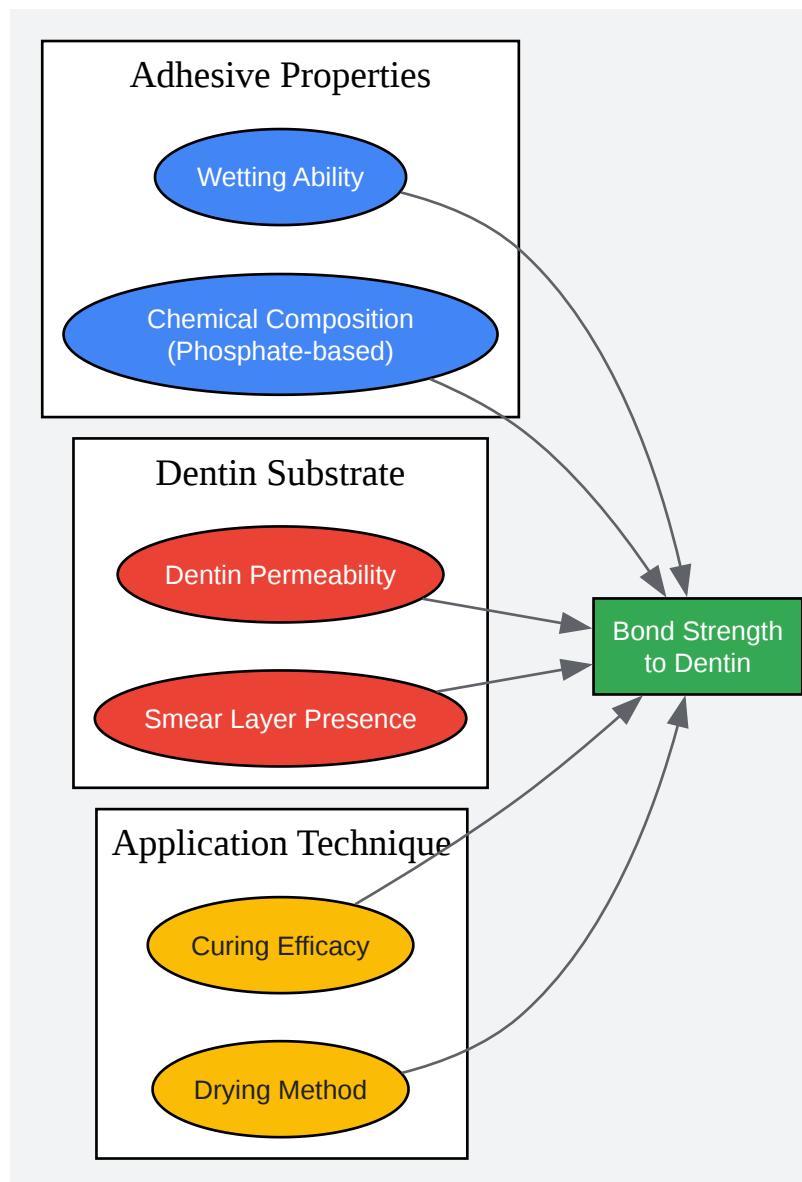
Visualizations

The following diagrams illustrate the typical experimental workflow for bond strength testing and the logical relationship of factors influencing early adhesive performance.



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Experimental workflow for shear bond strength testing.



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Factors influencing early dentin adhesive bond strength.

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References

- 1. dentalproductsreport.com [dentalproductsreport.com]
- 2. The 7 generations of dental adhesives: A historical journey through its evolution - Dental Supplies and Equipment - Dentaltix [dentaltix.com]
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